

2,5-Di-tert-butylhydroquinone: A Technical Review for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Di-tert-butylhydroquinone

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An In-depth Technical Guide on **2,5-Di-tert-butylhydroquinone** (DTBHQ)

Introduction

2,5-Di-tert-butylhydroquinone (DTBHQ), also known as 2,5-di-tert-butylbenzene-1,4-diol, is a synthetic phenolic compound widely recognized for its antioxidant properties.[1][2] It belongs to the class of organic compounds known as phenylpropanes and is characterized by a hydroquinone structure substituted with two tert-butyl groups.[3][4] This structural arrangement enhances its stability and solubility in non-polar substances, making it a highly effective antioxidant and stabilizer in various industrial applications, including rubber, polymers, paints, and inks.[2][5][6] In the context of biomedical research and drug development, DTBHQ is of significant interest due to its diverse biological activities. It is a potent inhibitor of the Sarco/endoplasmic reticulum Ca^{2+} -ATPase (SERCA) pump, a modulator of inflammatory pathways, and an activator of the Nrf2 antioxidant response pathway.[7][8][9] This guide provides a comprehensive technical overview of DTBHQ, focusing on its synthesis, chemical properties, biological mechanisms, and experimental protocols relevant to researchers and scientists in drug development.

Chemical and Physical Properties

DTBHQ is an off-white to pale brown crystalline solid.[3] Its key physical and chemical properties are summarized in the table below, providing essential data for experimental design and process control.[10]

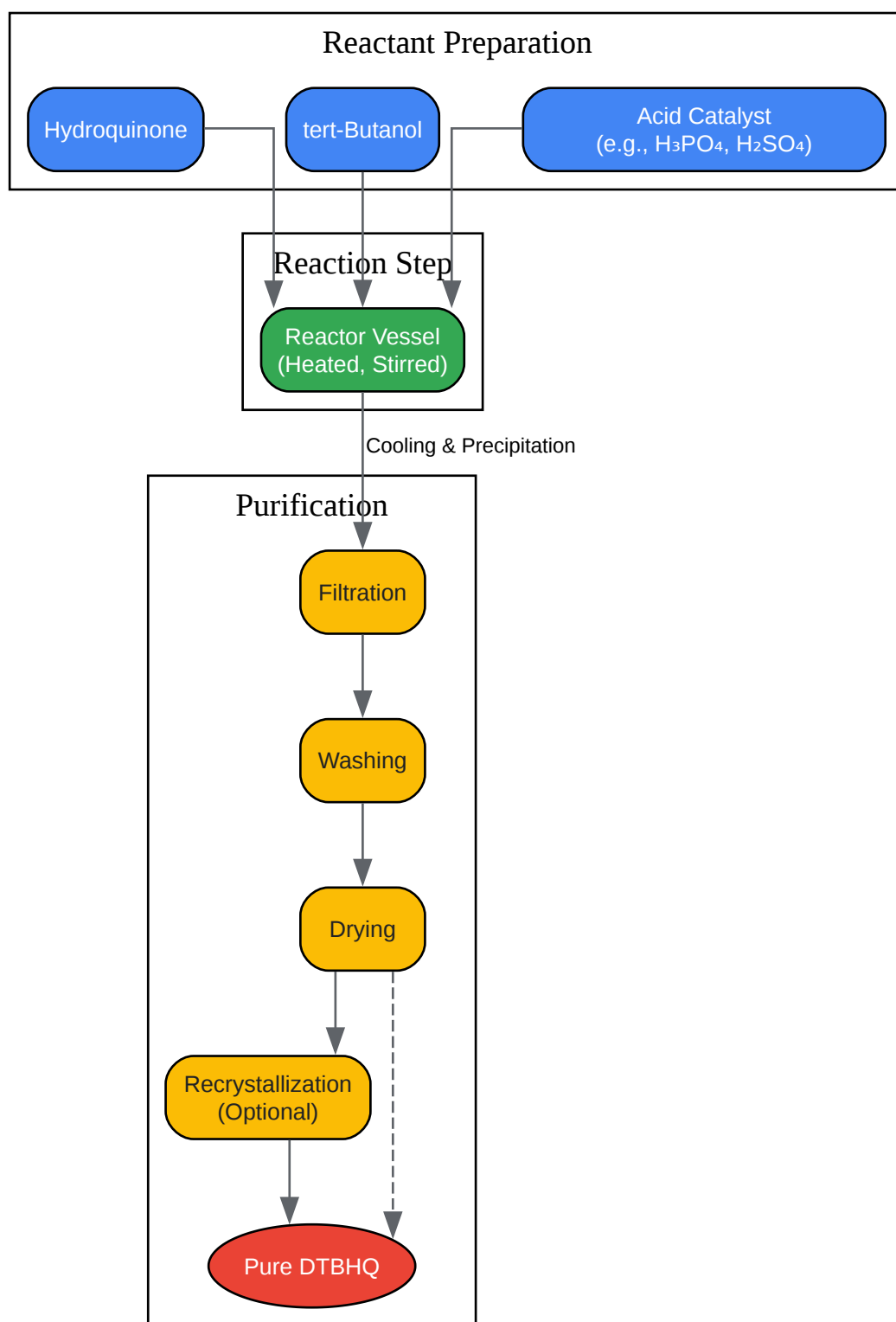
Property	Value	Reference
CAS Number	88-58-4	[1]
Molecular Formula	C ₁₄ H ₂₂ O ₂	[1][11]
Molecular Weight	222.32 g/mol	[1][11]
Melting Point	216-218 °C	[3][5]
Boiling Point	321 °C	[5][10]
Density	1.07 g/cm ³	[5]
Flash Point	216 °C	[5]
Water Solubility	3.8 mg/L at 20 °C	[5]
Solubility	Soluble in acetone, benzene, DMSO, 100% ethanol, and aqueous alkali.[5]	[5]
Appearance	Off-white crystalline powder / cream or pale brown solid.	[1][3]

Synthesis of 2,5-Di-tert-butylhydroquinone

DTBHQ is primarily synthesized via the Friedel-Crafts alkylation of hydroquinone. The most common methods utilize tert-butanol or its derivatives like methyl tert-butyl ether (MTBE) as the alkylating agent in the presence of an acid catalyst.[12][13]

General Synthesis Workflow

The synthesis process generally involves the reaction of hydroquinone with an excess of a tert-butylating agent in the presence of a strong acid catalyst, followed by purification.



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Caption: General workflow for the synthesis of DTBHQ.

Representative Experimental Protocols

Protocol 1: Synthesis from Hydroquinone and tert-Butanol[11][14]

This method involves the direct alkylation of hydroquinone with tert-butanol using a strong acid catalyst. A one-step directional synthesis has been reported with yields reaching up to 90% and purity greater than 99%.[14]

- **Reaction Setup:** In a three-necked flask equipped with a stirrer, thermometer, and reflux condenser, add hydroquinone and a suitable solvent (e.g., water or an organic solvent like toluene).[11][14]
- **Catalyst Addition:** Add the acid catalyst. A mixed acid system containing sulfuric acid and phosphoric acid can be used.[14] The molar ratio of hydroquinone to catalyst can range from 2:1 to 1:2.[14]
- **Reactant Addition:** Heat the mixture to the reaction temperature (typically 75-95 °C).[11][14]
- **Reaction:** Slowly add tert-butanol to the reaction mixture over several hours. The molar ratio of hydroquinone to tert-butanol is typically in the range of 1:3 to 1:7.[14]
- **Work-up:** After the reaction is complete, cool the mixture to allow the product to precipitate. [11]
- **Purification:** Collect the solid product by filtration. Wash the filter cake with water to remove the acid catalyst and any unreacted hydroquinone.[14]
- **Drying:** Dry the purified product to obtain **2,5-di-tert-butylhydroquinone**. Further purification can be achieved by recrystallization from a suitable solvent mixture (e.g., acetone/water).[11]

Protocol 2: Synthesis from Hydroquinone and Methyl tert-Butyl Ether (MTBE)[12]

This alternative method uses MTBE as the alkylating agent.

- **Reaction Conditions:** The reaction is carried out with a molar ratio of hydroquinone to MTBE of approximately 2.1:1 and a hydroquinone to catalyst ratio of 1:0.1.[12]
- **Procedure:** The reaction is typically performed at around 90 °C for 1.5 hours.[12]

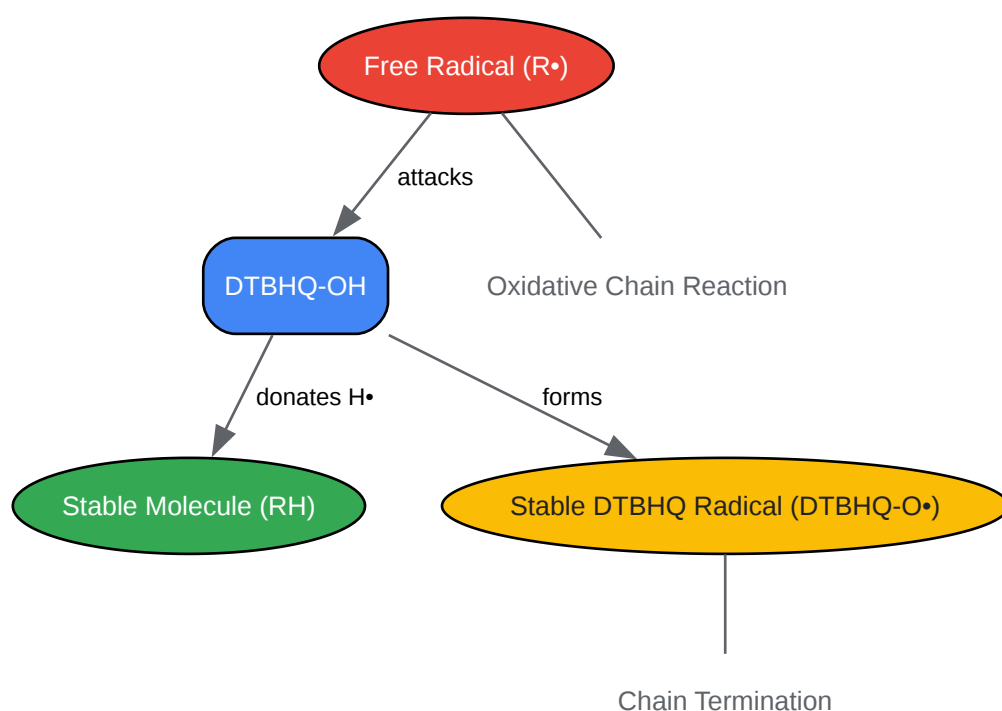
- Yield: Under these optimized conditions, the yield of DTBHQ can reach 60% with a product purity of over 99%.^[12]

Biological Activity and Mechanisms of Action

DTBHQ exhibits a range of biological effects, primarily stemming from its antioxidant capacity and its interaction with specific cellular targets.

Antioxidant and Free Radical Scavenging

The primary antioxidant mechanism of DTBHQ is its function as a free-radical scavenger. The phenolic hydroxyl groups readily donate a hydrogen atom to reactive free radicals, which terminates the oxidative chain reaction.^[15] The resulting DTBHQ radical is stabilized by resonance and steric hindrance from the bulky tert-butyl groups, preventing it from initiating new oxidation chains.^{[15][16]}



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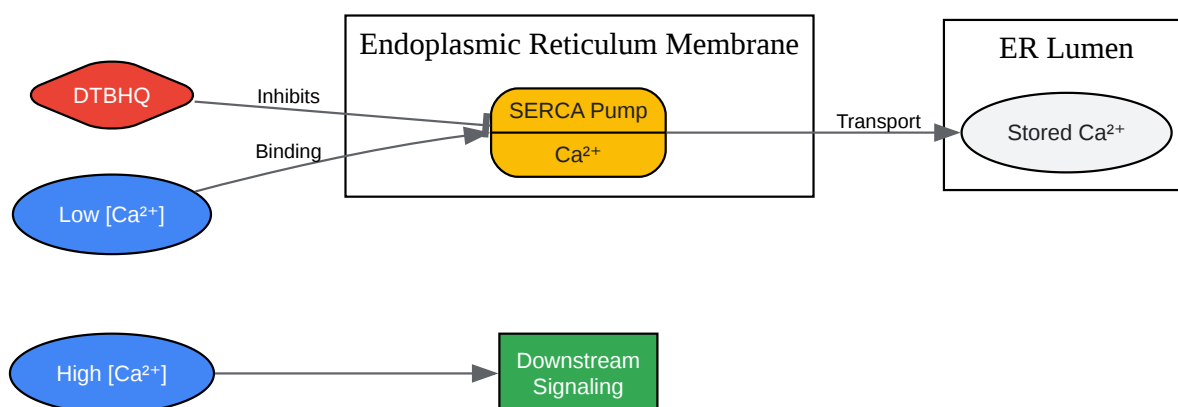
Caption: Free radical scavenging mechanism of DTBHQ.

This property makes DTBHQ an effective inhibitor of polymerization initiated by free radicals, a critical application in the polymer and monomer industries.[6][16][17]

Inhibition of SERCA and Modulation of Calcium Signaling

DTBHQ is a well-characterized, potent, and selective inhibitor of the Sarco/endoplasmic reticulum Ca^{2+} ATPase (SERCA) pump.[3][8][18] SERCA pumps are crucial for maintaining low cytosolic calcium concentrations by actively transporting Ca^{2+} from the cytosol into the sarcoplasmic/endoplasmic reticulum.

- Mechanism: By inhibiting SERCA, DTBHQ prevents the re-uptake of Ca^{2+} into the ER, leading to a sustained increase in cytosolic Ca^{2+} levels.[3][18] This disruption of calcium homeostasis can trigger a variety of downstream signaling events.
- Quantitative Data: The IC_{50} value for SERCA inhibition by DTBHQ is approximately 400 nM. [8]



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Caption: DTBHQ inhibits SERCA, increasing cytosolic Ca^{2+} .

Modulation of the Arachidonic Acid Pathway

DTBHQ has been shown to influence the metabolism of arachidonic acid by inhibiting key enzymes in the inflammatory pathway, specifically 5-lipoxygenase (5-LO) and cyclooxygenase-2 (COX-2).[\[9\]](#)[\[19\]](#)

- 5-Lipoxygenase (5-LO): DTBHQ is a potent inhibitor of 5-LO, the enzyme responsible for the synthesis of leukotrienes, which are pro-inflammatory mediators.
- Cyclooxygenase-2 (COX-2): DTBHQ also inhibits COX-2, an enzyme that is induced during inflammation and catalyzes the production of prostaglandins.

The dual inhibition of these pathways suggests potential anti-inflammatory applications for DTBHQ.

Enzyme Target	IC ₅₀ Value	Reference
5-Lipoxygenase (5-LO)	1.8 μ M	[8] [9]
Cyclooxygenase-2 (COX-2)	14.1 μ M	[8] [9]

Nrf2 Activation

While the related compound tert-butylhydroquinone (tBHQ) is a widely recognized activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway, DTBHQ also contributes to cellular antioxidant defenses.[\[7\]](#)[\[20\]](#)[\[21\]](#) The Nrf2 pathway is a primary cellular defense mechanism against oxidative stress.[\[22\]](#)[\[23\]](#) Activation of Nrf2 leads to the transcription of a battery of antioxidant and detoxification genes.[\[7\]](#) Although much of the literature focuses on tBHQ, the antioxidant properties of DTBHQ suggest it may also act on this pathway, a subject requiring further specific investigation to delineate its effects from its more studied counterpart.

Safety and Toxicology

DTBHQ is considered irritating to the eyes, respiratory system, and skin.[\[5\]](#)[\[24\]](#) Accidental ingestion may be harmful.[\[24\]](#) It is also noted as being very toxic to aquatic organisms.[\[24\]](#) As with many phenolic compounds, prolonged or high-dose exposure may lead to adverse health effects, and appropriate safety precautions, including the use of personal protective equipment, should be taken when handling the compound.[\[24\]](#)

Conclusion

2,5-Di-tert-butylhydroquinone is a multifunctional compound with significant industrial and pharmacological relevance. Its robust antioxidant activity forms the basis of its use as a stabilizer, while its specific interactions with key cellular targets like the SERCA pump and enzymes of the arachidonic acid pathway make it a valuable tool for research and a potential lead for drug development. This guide provides the foundational technical information required for professionals to effectively utilize and investigate DTBHQ in their work.

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References

- 1. 2,5-Di-tert-butylhydroquinone | C₁₄H₂₂O₂ | CID 2374 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. milestonetbhq.org [milestonetbhq.org]
- 3. 2,5-Di-tert-butylhydroquinone | 88-58-4 [chemicalbook.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. chembk.com [chembk.com]
- 6. chempoint.com [chempoint.com]
- 7. The Nrf2 activator tBHQ inhibits T cell activation of primary human CD4 T cells - PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. tandfonline.com [tandfonline.com]
- 10. nbino.com [nbino.com]
- 11. 2,5-Di-tert-butylhydroquinone synthesis - chemicalbook [chemicalbook.com]
- 12. researchgate.net [researchgate.net]
- 13. mdpi.com [mdpi.com]

- 14. CN104003847A - Directional synthetic method of 2, 5-di tertiary butyl hydroquinone - Google Patents [patents.google.com]
- 15. nbinno.com [nbinno.com]
- 16. Monomer polymerization polymerization inhibitor_Industrial Antioxidant MTBHQ_PRODUCTS_TBHQ_DTBHQ_tert-Butylhydroquinone-Shandong Best Ea [sdyibaishi.com]
- 17. Inhibition of Free Radical Polymerization: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 18. biocompare.com [biocompare.com]
- 19. researchgate.net [researchgate.net]
- 20. The Nrf2 activator tBHQ inhibits T cell activation of primary human CD4 T cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Alarming impact of the excessive use of tert-butylhydroquinone in food products: A narrative review - PMC [pmc.ncbi.nlm.nih.gov]
- 22. Tert-butylhydroquinone ameliorates doxorubicin-induced cardiotoxicity by activating Nrf2 and inducing the expression of its target genes - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Tert-butylhydroquinone induces mitochondrial oxidative stress causing Nrf2 activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [2,5-Di-tert-butylhydroquinone: A Technical Review for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670977#2-5-di-tert-butylhydroquinone-literature-review]

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